

3-Hexene structural isomers and properties

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Compound of Interest

Compound Name: 3-Hexene

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An In-Depth Technical Guide to the Structural Isomers and Properties of **3-Hexene**

Introduction

3-Hexene, a hydrocarbon with the chemical formula C_6H_{12} , is an alkene featuring a carbon-carbon double bond between the third and fourth carbon atoms of its six-carbon chain. Due to the restricted rotation around this double bond, **3-hexene** exists as two distinct geometric isomers: **cis-(Z)-3-hexene** and **trans-(E)-3-hexene**. These isomers share the same molecular formula and connectivity but differ in the spatial arrangement of their substituent groups. This guide provides a comprehensive overview of the structural isomers of **3-hexene**, their physicochemical properties, key chemical reactions, and detailed experimental protocols relevant to researchers in chemistry and drug development.

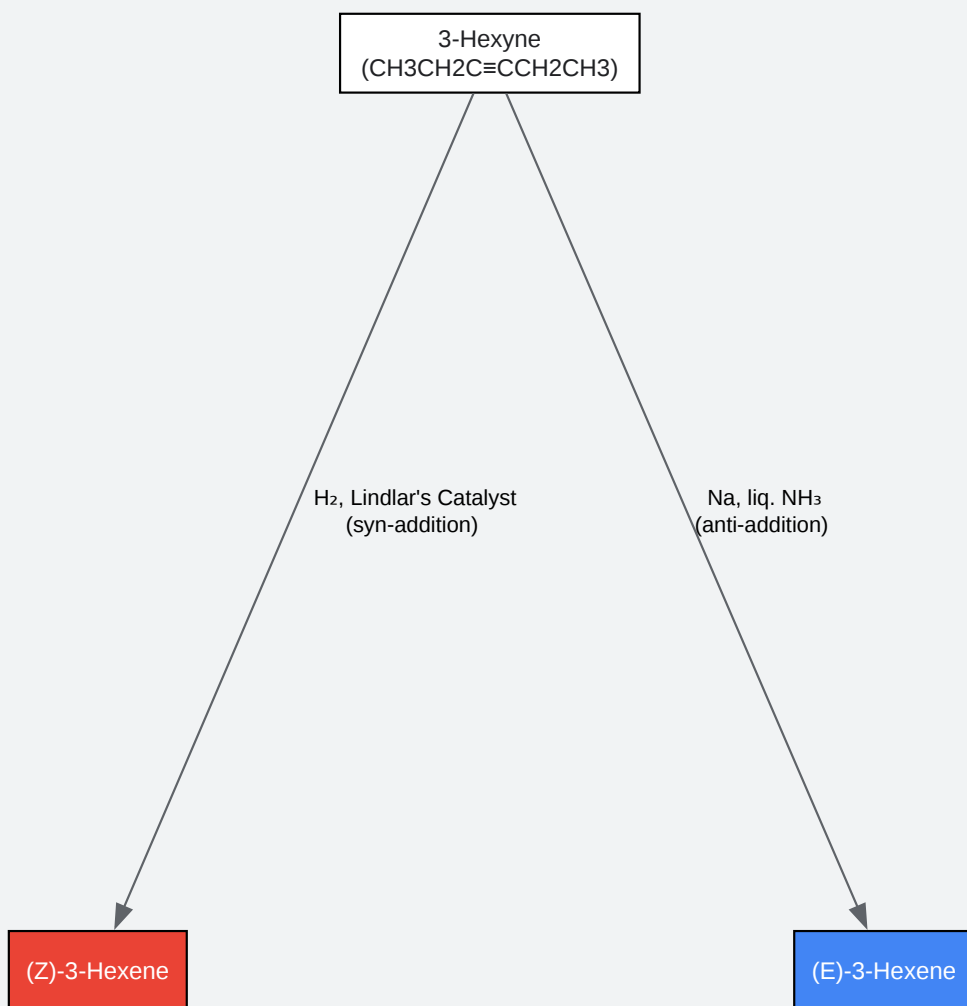
Structural Isomers of 3-Hexene

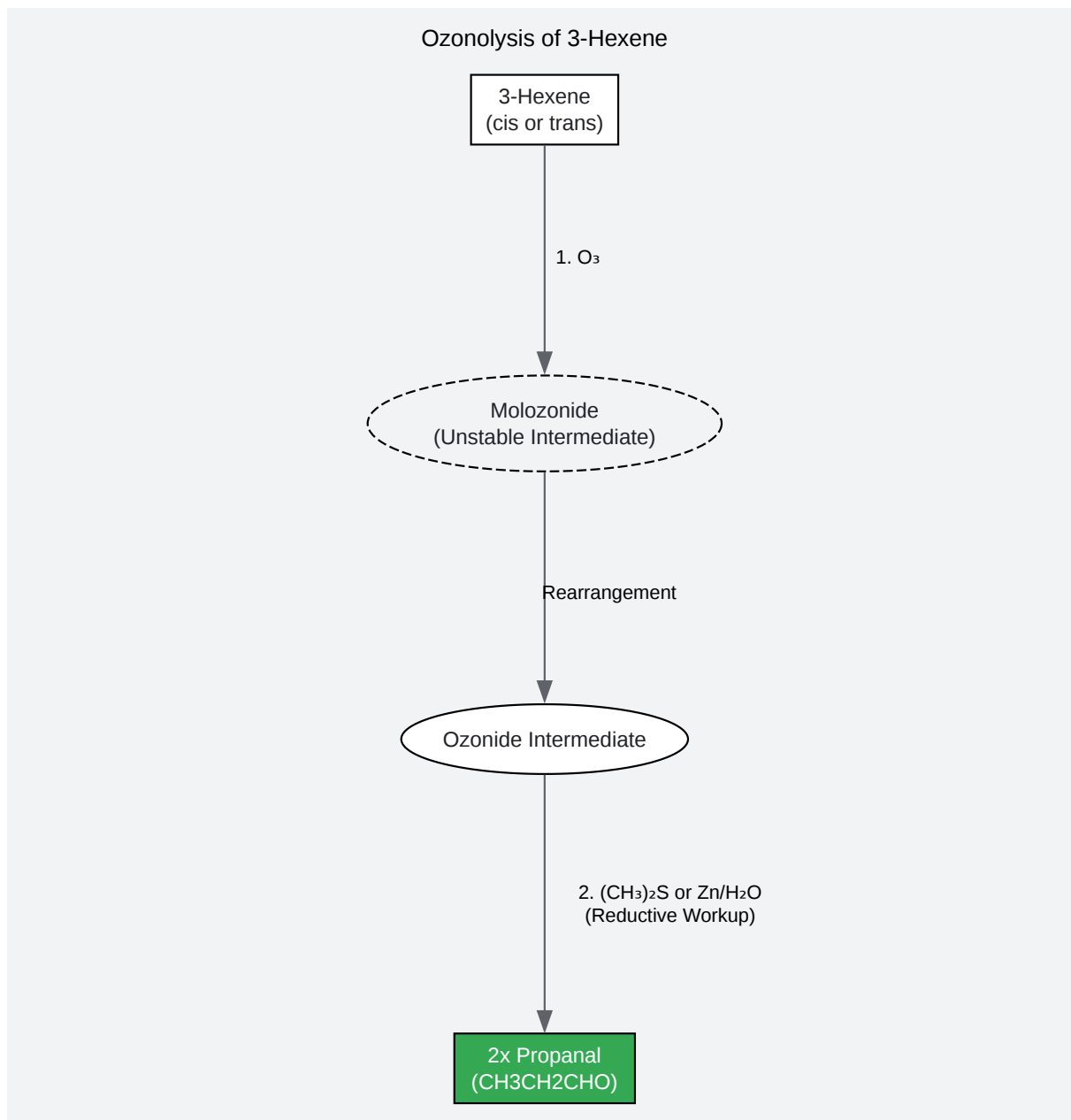
The structural isomerism in **3-hexene** is a classic example of geometric isomerism, also known as cis-trans or (E/Z) isomerism. The two isomers are diastereomers, having different physical properties and, in some cases, different chemical reactivity.

- **(Z)-3-Hexene (cis-3-hexene):** In this isomer, the two ethyl groups (CH_2CH_3) attached to the double-bonded carbons are on the same side of the double bond.
- **(E)-3-Hexene (trans-3-hexene):** In this isomer, the two ethyl groups are on opposite sides of the double bond.

Below is a diagram illustrating the structures of these two isomers.

Stereoselective Synthesis of 3-Hexene Isomers





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